

In Vivo Formation of Succinylmonocholine: A Technical Guide

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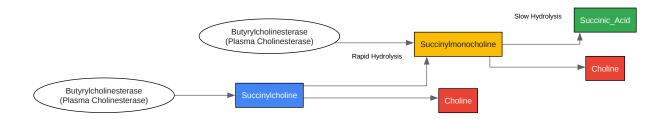
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This technical guide provides an in-depth exploration of the in vivo formation of **succinylmonocholine**, the primary and pharmacologically less active metabolite of the neuromuscular blocking agent succinylcholine. Understanding the pharmacokinetics of succinylcholine and the dynamics of its hydrolysis into **succinylmonocholine** is critical for optimizing drug efficacy, ensuring patient safety, and for forensic analysis. This document details the metabolic pathways, presents quantitative data on in vivo concentrations, and outlines the experimental protocols for the analysis of these compounds.

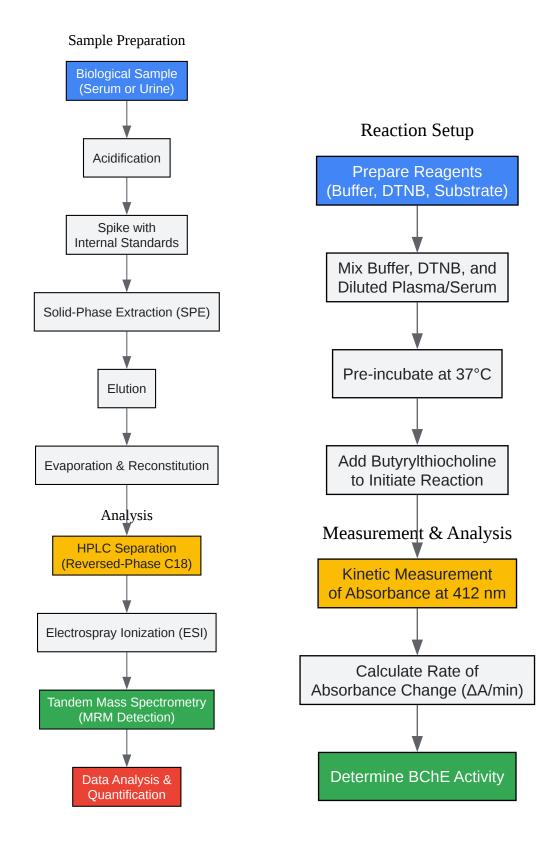
Metabolic Pathway of Succinylcholine

Succinylcholine, a depolarizing neuromuscular blocking agent, is rapidly hydrolyzed in the plasma by the enzyme butyrylcholinesterase (BChE), also known as pseudocholinesterase.[1] [2] This enzymatic action results in the formation of **succinylmonocholine** and choline.[1][2] **Succinylmonocholine** is subsequently, and more slowly, hydrolyzed by BChE to succinic acid and another molecule of choline.[1] The rapid hydrolysis of succinylcholine is the primary determinant of its short duration of action.[1]









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